

An In-depth Technical Guide to Bis(4-aminophenyl) terephthalate

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Compound of Interest

Compound Name: *Bis(4-aminophenyl) terephthalate*

Cat. No.: *B599948*

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CAS Number: 16926-73-1

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(4-aminophenyl) terephthalate, identified by CAS number 16926-73-1, is a highly functional aromatic diamine monomer. Its rigid, aromatic structure, combined with reactive terminal amino groups and processability-enhancing ester linkages, makes it a valuable building block in the synthesis of high-performance polymers.^[1] This guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis and polymerization protocols, key applications, and safety information. The content is structured to serve as a technical resource for professionals in materials science, polymer chemistry, and related research and development fields.

Chemical Identity and Properties

Bis(4-aminophenyl) terephthalate, also known as Terephthalic Acid Bis(4-aminophenyl) Ester or BPTP, is a symmetric aromatic compound containing two aminophenyl groups linked to a central terephthalate core.^{[2][3]} This unique structure provides a combination of rigidity and reactivity.^[1]

The fundamental properties of **Bis(4-aminophenyl) terephthalate** are summarized in the table below, compiled from various chemical suppliers and databases.

| Property | Value | Reference(s) |
|--------------------|---|---|
| CAS Number | 16926-73-1 | [2] [4] |
| Molecular Formula | C ₂₀ H ₁₆ N ₂ O ₄ | [2] [5] |
| Molecular Weight | 348.36 g/mol | [2] [5] |
| Synonyms | Terephthalic Acid Bis(4-aminophenyl) Ester; BPTP | [2] [3] [4] |
| Appearance | White to Green to Brown powder or crystal | [2] [3] [4] |
| Melting Point | 224 °C (decomposes) | [4] |
| Boiling Point | 608.6 ± 50.0 °C at 760 mmHg (Predicted) | [5] |
| Purity | Typically >97% or >98.0% (HPLC) | [2] [3] |
| Storage Conditions | Room temperature, store under inert gas, air sensitive, recommended cool and dark place (<15°C) | |
| InChI Key | CFTXGNJIXHFHTH-UHFFFAOYSA-N | |

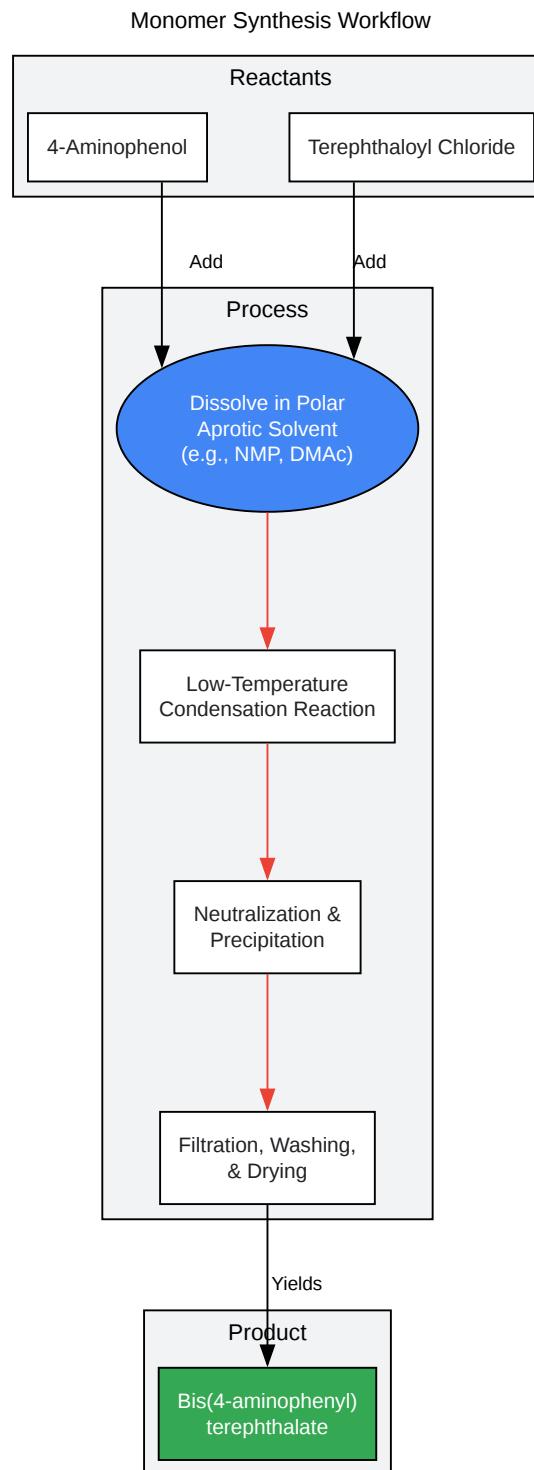
Bis(4-aminophenyl) terephthalate is classified as a hazardous substance. Proper personal protective equipment (PPE), including gloves and eye/face protection, should be worn during handling.[\[6\]](#) Work should be conducted in a well-ventilated area to avoid inhalation of dust.[\[6\]](#)

| Hazard Statement | Description |
|------------------|----------------------------------|
| H315 | Causes skin irritation[6] |
| H319 | Causes serious eye irritation[6] |
| H335 | May cause respiratory irritation |
| H302 | Harmful if swallowed |
| Signal Word | Warning[6] |

Synthesis and Polymerization Workflows

The primary utility of **Bis(4-aminophenyl) terephthalate** is as a monomer. Its synthesis from common precursors and its subsequent polymerization are key processes for its application.

The monomer is typically synthesized via a condensation reaction between 4-aminophenol and a terephthalic acid derivative, most commonly terephthaloyl chloride, due to its high reactivity. [1] This reaction is generally performed in a polar aprotic solvent.



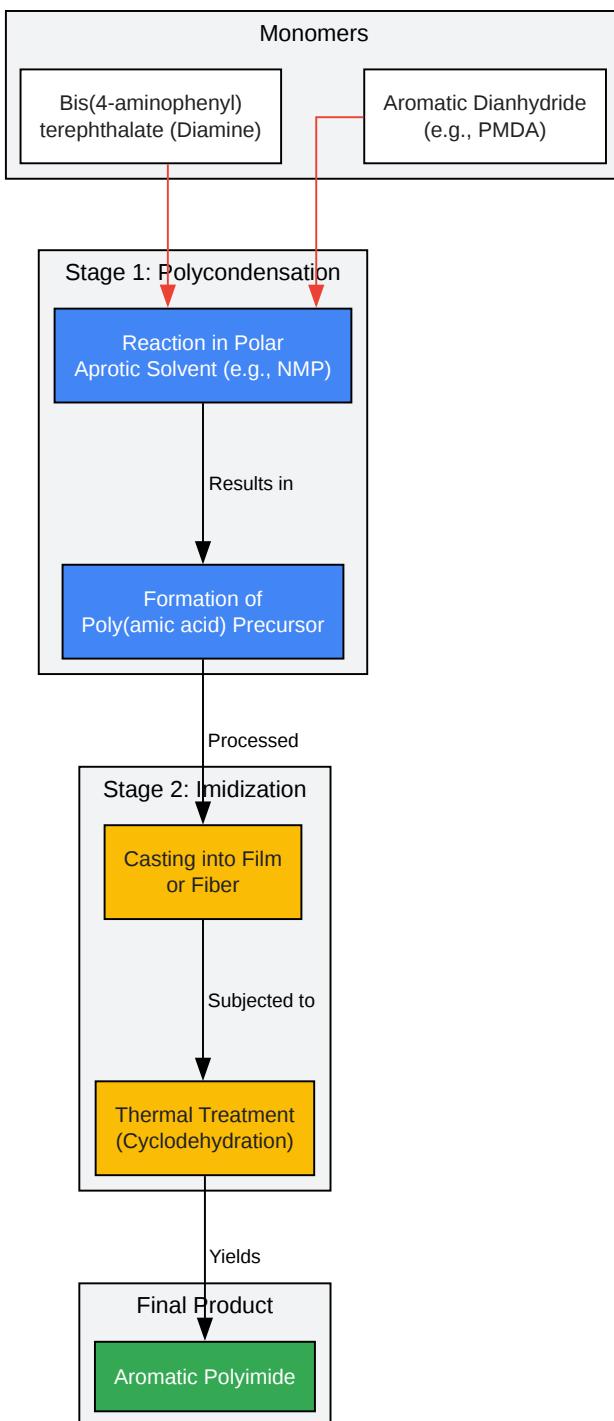
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*Caption: Synthesis of **Bis(4-aminophenyl) terephthalate**.*

The terminal amino groups of **Bis(4-aminophenyl) terephthalate** serve as reactive sites for polymerization.^[1] It is a key component in producing aromatic polyamides (aramids) and polyimides, known for their exceptional thermal and mechanical properties.^{[1][7][8]}

The synthesis of polyimides is a common application and typically follows a two-step process involving the creation of a poly(amic acid) precursor, which is then converted to the final polyimide via thermal imidization.^[1]

Two-Step Polyimide Synthesis Workflow

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References

- 1. Bis(4-aminophenyl) terephthalate | 16926-73-1 | Benchchem [benchchem.com]
- 2. Bis(4-aminophenyl) Terephthalate | CymitQuimica [cymitquimica.com]
- 3. Bis(4-aminophenyl) Terephthalate | 16926-73-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. CAS 16926-73-1 | Bis(4-aminophenyl) terephthalate - Synblock [synblock.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. specialchem.com [specialchem.com]
- 8. Functional Aromatic Polyamides [mdpi.com]
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